

# Application Notes and Protocols: C.I. Acid Brown 120 in Textile Dyeing Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**C.I. Acid Brown 120** is a multi-azo acid dye soluble in water, presenting as a reddish-light brown powder.[1] Like other acid dyes, it is primarily used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][3] The dyeing process relies on the formation of ionic bonds between the anionic dye molecules and the protonated amino groups of the fibers under acidic conditions.[3] This document provides detailed application notes and protocols for the use of **C.I. Acid Brown 120** in laboratory-scale textile dyeing research, including illustrative performance data and standardized testing procedures.

## Chemical and Physical Properties

Property	Value	Reference
C.I. Name	Acid Brown 120	[4]
C.I. Number	35020	[4]
CAS Number	6428-26-8	[4]
Molecular Formula	C <sub>30</sub> H <sub>23</sub> N <sub>12</sub> Na <sub>3</sub> O <sub>9</sub> S <sub>3</sub>	[4]
Molecular Weight	860.75 g/mol	[4]
Appearance	Red-light brown powder	[4]
Solubility	Soluble in water (yellow-light brown solution)	[4]

## Data Presentation: Illustrative Dyeing Performance

Note: The following tables present illustrative quantitative data for the dyeing of wool and nylon with **C.I. Acid Brown 120**. This data is based on typical performance characteristics of similar acid dyes and should be used as a guideline for experimental design. Actual results may vary based on specific experimental conditions and substrate characteristics.

Table 1: Illustrative Dye Exhaustion of **C.I. Acid Brown 120** on Wool and Nylon

Fiber	Dye Concentration (% owf)	pH	Temperature (°C)	Time (min)	Liquor Ratio	Exhaustion (%)
Wool	1.0	4.5	98	60	40:1	~85
Wool	2.0	4.5	98	60	40:1	~80
Nylon	1.0	5.5	95	45	40:1	~92
Nylon	2.0	5.5	95	45	40:1	~88

Table 2: Illustrative Colorfastness Properties of **C.I. Acid Brown 120** on Wool and Nylon (2% owf dyeing)

Fiber	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12) - Dry	Rubbing Fastness (ISO 105-X12) - Wet
Wool	3-4	4	4	3
Nylon	4	4-5	4-5	3-4

## Experimental Protocols

### Protocol 1: Exhaust Dyeing of Wool with C.I. Acid Brown 120

This protocol describes a standard laboratory procedure for the exhaust dyeing of wool fabric.

Materials:

- Wool fabric (scoured)
- **C.I. Acid Brown 120**
- Acetic acid (or formic acid)
- Sodium sulfate (Glauber's salt)
- Leveling agent (optional, non-ionic or amphoteric)
- Distilled water
- Laboratory dyeing machine (e.g., beaker dyer)

Procedure:

- Preparation of Dyebath:
  - Set the liquor ratio (e.g., 40:1).
  - Add the required amount of distilled water to the dye pot.

- Add sodium sulfate (e.g., 5-10% on weight of fiber - owf) and a leveling agent (e.g., 0.5-1.0% owf) if used.
- Adjust the pH of the bath to 4.5-5.5 with acetic acid.
- Add the pre-dissolved **C.I. Acid Brown 120** dye solution (e.g., 2% owf).
- Dyeing Cycle:
  - Introduce the wetted wool fabric into the dyebath at 40°C.
  - Raise the temperature to the boil (98-100°C) at a rate of 1-2°C/minute.
  - Maintain the temperature at the boil for 60 minutes, ensuring gentle agitation.
- Rinsing and Drying:
  - Cool the dyebath to 70°C.
  - Remove the fabric and rinse thoroughly with warm water, followed by a cold water rinse until the water runs clear.
  - Squeeze the fabric to remove excess water and air dry.

## Protocol 2: Exhaust Dyeing of Nylon with C.I. Acid Brown 120

This protocol outlines a standard laboratory procedure for the exhaust dyeing of nylon fabric.

Materials:

- Nylon fabric (scoured)
- **C.I. Acid Brown 120**
- Acetic acid (or ammonium sulfate)
- Leveling agent (optional)

- Distilled water
- Laboratory dyeing machine

Procedure:

- Preparation of Dyebath:
  - Set the liquor ratio (e.g., 40:1).
  - Fill the dye pot with the required volume of distilled water.
  - Add a leveling agent (e.g., 1% owf) if necessary.
  - Adjust the pH to 5.5-6.5 using acetic acid or ammonium sulfate.
  - Add the pre-dissolved **C.I. Acid Brown 120** dye solution (e.g., 2% owf).
- Dyeing Cycle:
  - Immerse the wetted nylon fabric in the dyebath at 40°C.
  - Increase the temperature to 95-100°C at a rate of 1.5-2°C/minute.
  - Hold at this temperature for 45-60 minutes with continuous agitation.
- Rinsing and Drying:
  - Allow the dyebath to cool gradually.
  - Remove the fabric and rinse with warm and then cold water.
  - Hydroextract and air dry.

## Protocol 3: Determination of Dye Exhaustion

The percentage of dye exhaustion (%E) can be determined spectrophotometrically.

Procedure:

- Prepare a calibration curve for **C.I. Acid Brown 120** at its maximum absorption wavelength ( $\lambda_{\text{max}}$ ).
- Before adding the fabric, take an aliquot of the initial dyebath.
- After the dyeing process is complete, take an aliquot of the final dyebath.
- Measure the absorbance of both the initial ( $A_0$ ) and final ( $A_1$ ) dyebath samples using a UV-Vis spectrophotometer at  $\lambda_{\text{max}}$ .
- Calculate the percentage exhaustion using the following formula:  $\% \text{ Exhaustion} = [(A_0 - A_1) / A_0] \times 100$

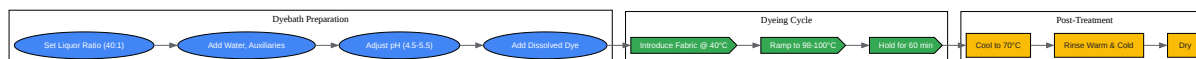
## Protocol 4: Assessment of Colorfastness to Washing (ISO 105-C06)

This is a standardized test to determine the resistance of the color of textiles to domestic or commercial laundering.

Procedure:

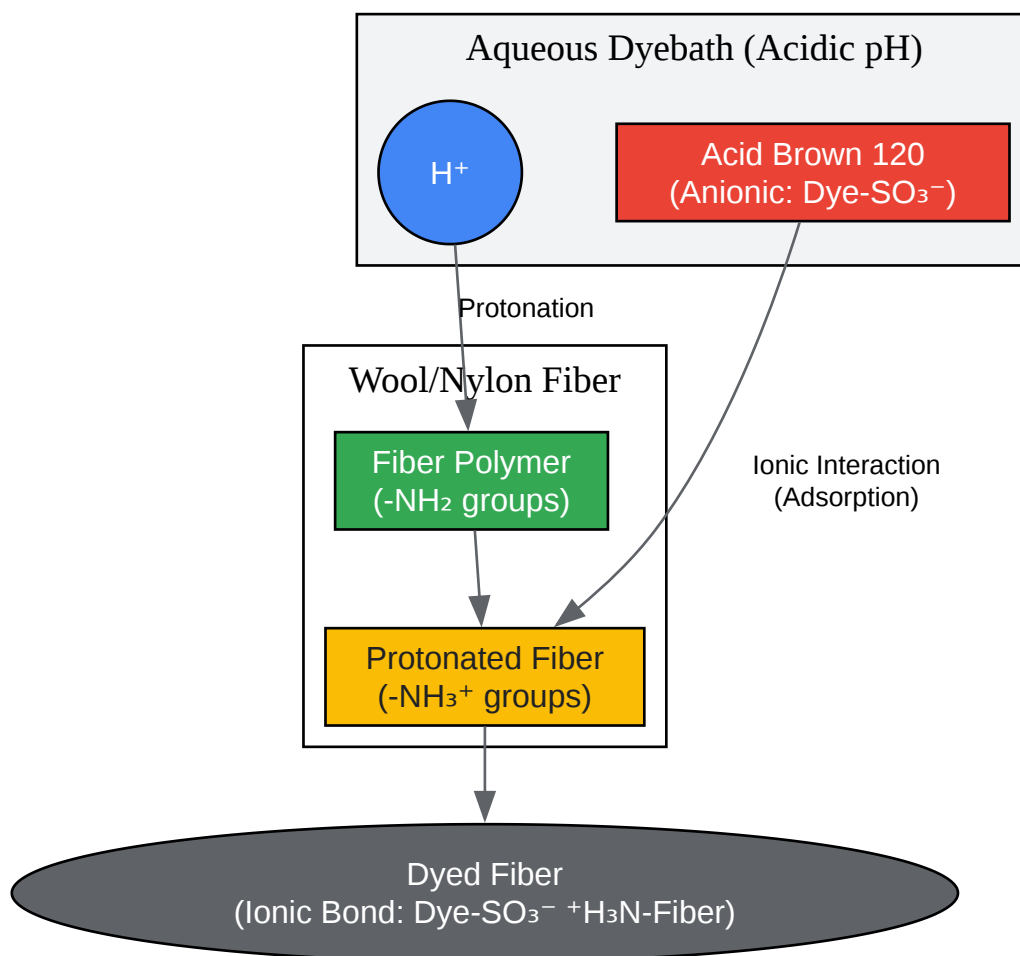
- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the dyed fabric to a multi-fiber strip.
- Prepare a wash solution containing a standard detergent (e.g., ECE phosphate reference detergent).
- Place the specimen in a stainless steel container with the wash solution and stainless steel balls.
- Agitate the container in a laundering machine (e.g., Launder-Ometer) at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 minutes).
- Rinse the specimen thoroughly and dry it.
- Assess the color change of the dyed fabric and the staining of the adjacent multi-fiber strip using the standard grey scales.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Diagram 1: Experimental workflow for wool dyeing.



[Click to download full resolution via product page](#)

Diagram 2: Ionic interaction in acid dyeing.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3-Benzenediol, 2,4-bis(2-(4-dodecylphenyl)diazenyl)- | 65087-00-5 | Benchchem [benchchem.com]
- 2. iosrjournals.org [iosrjournals.org]
- 3. textilelearner.net [textilelearner.net]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols: C.I. Acid Brown 120 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385025#application-of-c-i-acid-brown-120-in-textile-dyeing-research]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)